

Biological Activity of Erk-IN-8: A Technical Guide

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Compound of Interest

Compound Name: *Erk-IN-8*

Cat. No.: *B15572828*

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Introduction

The Mitogen-Activated Protein Kinase (MAPK) signaling pathway, particularly the Ras-Raf-MEK-ERK cascade, is a cornerstone of cellular regulation, governing processes such as proliferation, differentiation, survival, and apoptosis.^{[1][2]} The final kinases in this cascade, Extracellular signal-regulated kinases 1 and 2 (ERK1/2), are crucial nodes that integrate upstream signals and phosphorylate a multitude of cytoplasmic and nuclear substrates to orchestrate cellular responses. Dysregulation of the ERK pathway is a frequent driver of oncogenesis, making ERK1/2 compelling targets for therapeutic intervention.^{[3][4][5]}

Erk-IN-8 is a research compound identified as an inhibitor of ERK. It belongs to the aniline pyrimidine class of small molecules. This guide provides a comprehensive overview of the known biological activity of **Erk-IN-8** and presents detailed experimental protocols for its further characterization.

Core Compound Information: Erk-IN-8

Erk-IN-8 is characterized as an aniline pyrimidine derivative that functions as an inhibitor of ERK2.

Quantitative Data Summary

A critical aspect of characterizing any kinase inhibitor is the quantitative assessment of its potency and selectivity. The following tables summarize the known inhibitory activity of **Erk-IN-8** and provide a template for the comprehensive profiling of this and similar compounds.

Table 1: Biochemical Potency of **Erk-IN-8**

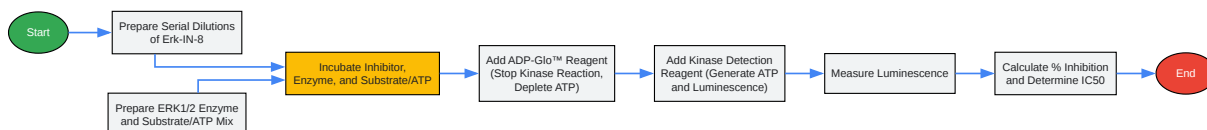
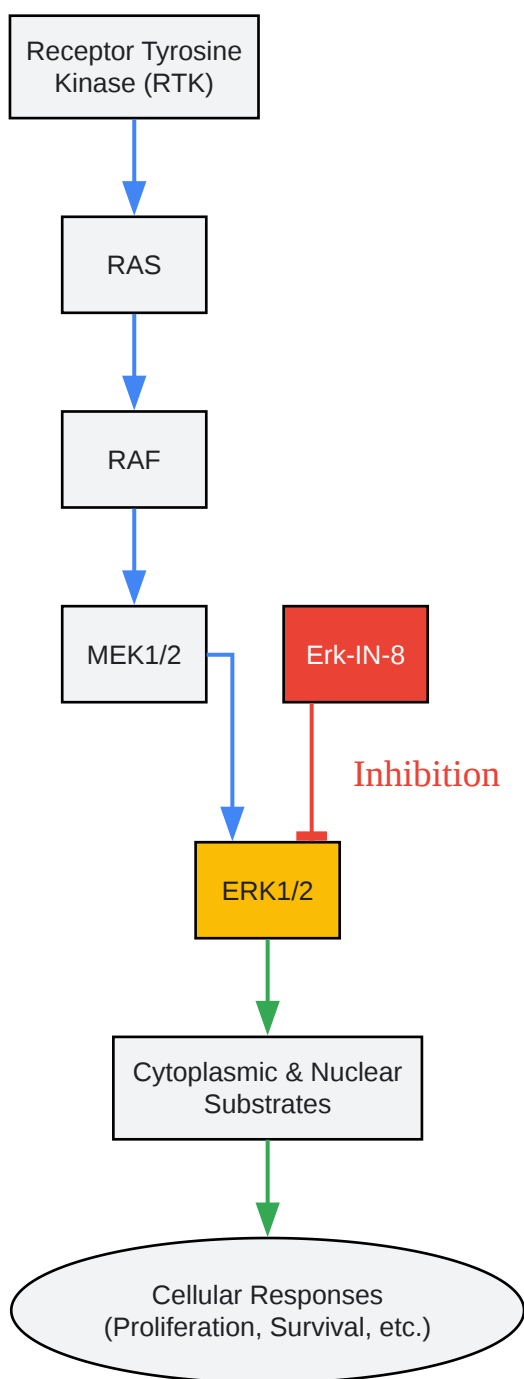
Target	IC50 (nM)	Assay Conditions
ERK2	≤ 50	In vitro kinase assay
ERK1	Data not available	
Other Kinases (for selectivity profiling)	Data not available	

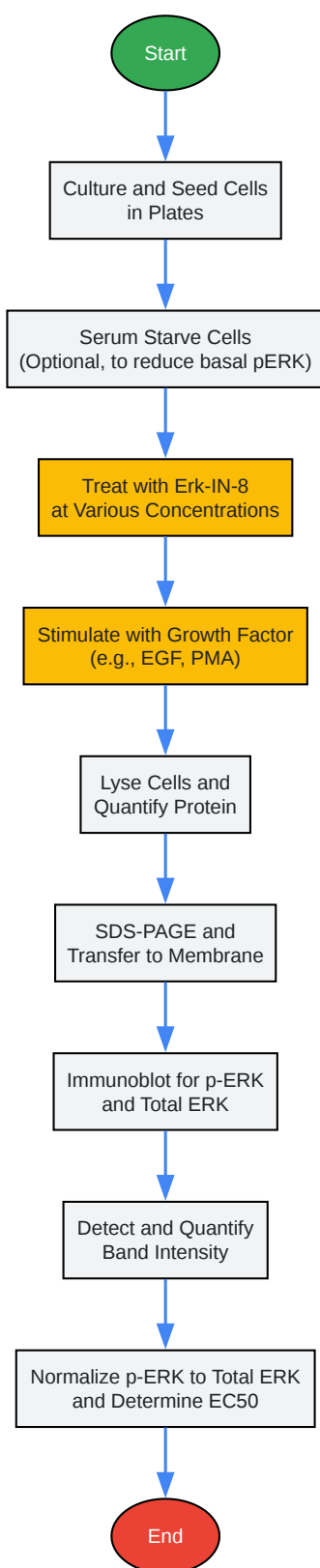
Table 2: Cellular Activity of **Erk-IN-8**

Assay Type	Cell Line	EC50 (nM)	Notes
p-ERK1/2 Inhibition	Data not available	Measures target engagement in a cellular context.	
Cell Proliferation/Viability	Data not available	Assesses the functional consequence of ERK inhibition.	

Signaling Pathway and Mechanism of Action

Erk-IN-8, as an ERK inhibitor, acts at the terminal stage of the canonical MAPK cascade. The following diagram illustrates this pathway and the point of intervention for an ERK inhibitor.





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